

9,9-Dimethylxanthene CAS number and properties

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Compound of Interest

Compound Name: 9,9-Dimethylxanthene

Cat. No.: B1361183

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An In-Depth Technical Guide to **9,9-Dimethylxanthene**: Properties, Synthesis, and Applications

Introduction

9,9-Dimethylxanthene, a heterocyclic organic compound, serves as a pivotal building block in synthetic and medicinal chemistry.[1][2] Its rigid xanthene backbone, combined with the gem-dimethyl substitution at the C9 position, imparts unique structural and electronic properties that are highly sought after in the development of advanced materials and complex molecular architectures.[1][3] This guide provides a comprehensive overview of **9,9-Dimethylxanthene**, including its core properties, a detailed synthesis protocol, and its significant applications in catalysis and materials science, with a focus on its relevance to drug discovery and development professionals.

Core Properties and Characterization

9,9-Dimethylxanthene is typically a white to light yellow crystalline solid.[4] Its fundamental properties are crucial for its application in various synthetic procedures. The compound is identified by the CAS Number: 19814-75-6.[5]

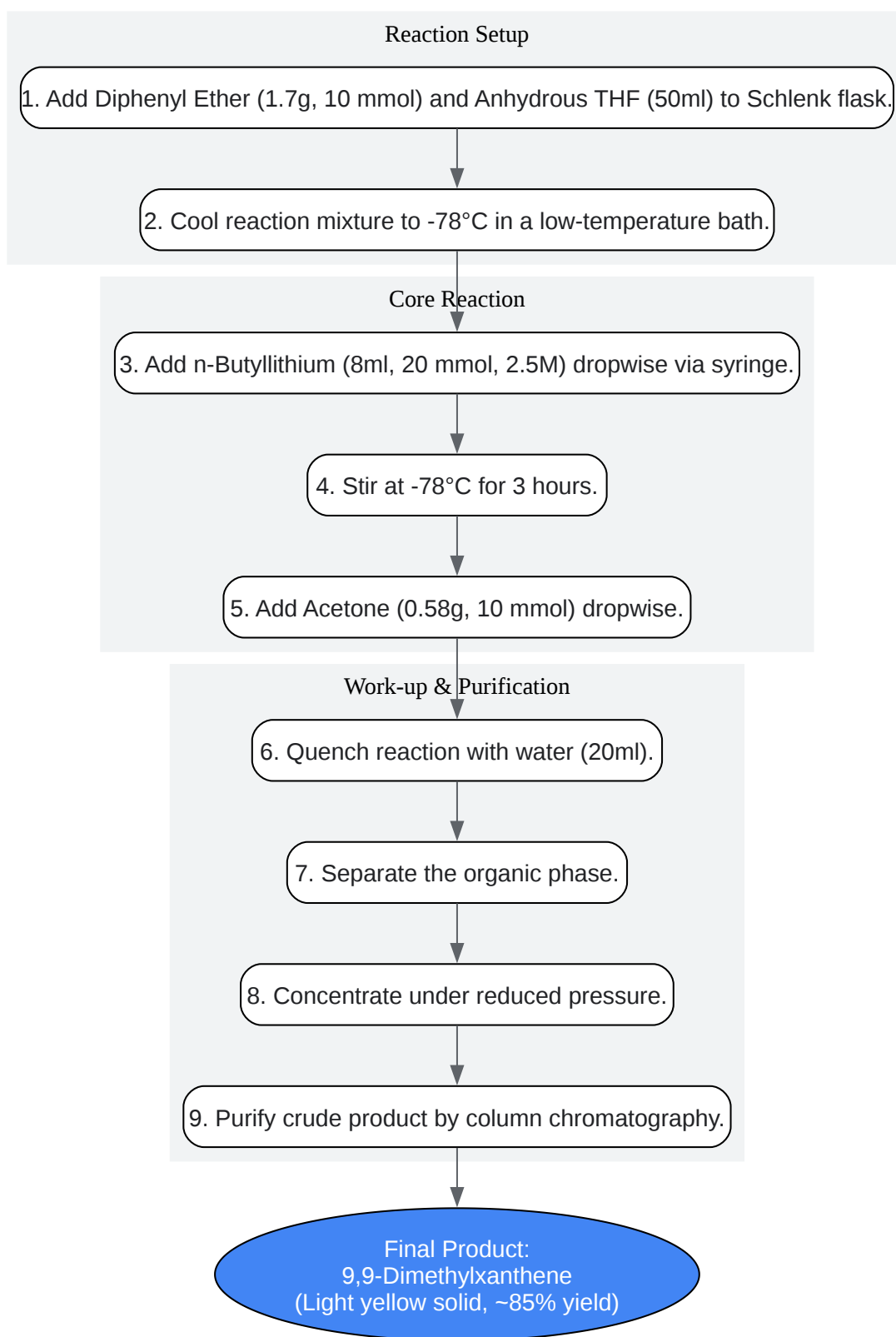
Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	19814-75-6	[2] [5]
Molecular Formula	C ₁₅ H ₁₄ O	[5]
Molecular Weight	210.27 g/mol	[2] [5]
Appearance	Colorless needle-like crystals or white/light yellow crystalline powder	[4]
Melting Point	35-38 °C (lit.)	[6] [7]
Boiling Point	114-115 °C at 0.6 mmHg (lit.)	[6] [7]
Solubility	Insoluble in water; Soluble in organic solvents like benzene, toluene, and dichloromethane.	[7]
InChI Key	MTVNAPYHLASOSX-UHFFFAOYSA-N	[5] [6]
Canonical SMILES	<chem>CC1(C)c2ccccc2Oc3ccccc13</chem>	[5] [6]

Synthesis Protocol: A Mechanistic Approach

The preparation of **9,9-Dimethylxanthene** is commonly achieved through the reaction of diphenyl ether with n-butyllithium, followed by quenching with acetone.[\[8\]](#) This procedure leverages the ortho-directing nature of the ether group to facilitate selective lithiation.

Experimental Workflow Diagram



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Caption: Synthesis workflow for **9,9-Dimethylxanthene**.

Step-by-Step Methodology

- **Reaction Setup:** To a 100ml Schlenk flask under an inert atmosphere, add diphenyl ether (1.7g, 10 mmol) and 50ml of anhydrous tetrahydrofuran (THF).[8] The use of a Schlenk flask and anhydrous solvent is critical to prevent quenching of the highly reactive organolithium reagent by atmospheric moisture or water.
- **Cooling:** Place the reaction flask in a low-temperature bath and cool the solution to -78°C (typically a dry ice/acetone bath).[8] This low temperature is essential to control the exothermic lithiation reaction and prevent unwanted side reactions.
- **Lithiation:** Stir the solution and add n-butyllithium (8ml of a 2.5M solution, 20 mmol) dropwise using a syringe.[8] The n-butyllithium acts as a strong base, deprotonating the diphenyl ether at the positions ortho to the oxygen atom.
- **Reaction Time:** Allow the reaction to stir at -78°C for 3 hours to ensure complete lithiation.[8]
- **Electrophilic Quench:** Add acetone (0.58g, 10 mmol) dropwise to the reaction mixture. The lithiated intermediate acts as a nucleophile, attacking the electrophilic carbonyl carbon of acetone. A subsequent intramolecular cyclization yields the xanthene core.
- **Quenching and Extraction:** Add 20ml of water to quench any remaining organolithium species.[8] Separate the organic phase.
- **Purification:** Concentrate the organic phase under reduced pressure. The resulting crude product is then purified by column chromatography to yield **9,9-Dimethylxanthene** as a light yellow solid with a typical yield of around 85%.[8]
- **Characterization:** The structure of the final product is confirmed using ^1H -NMR and ^{13}C -NMR spectroscopy.[8][9]

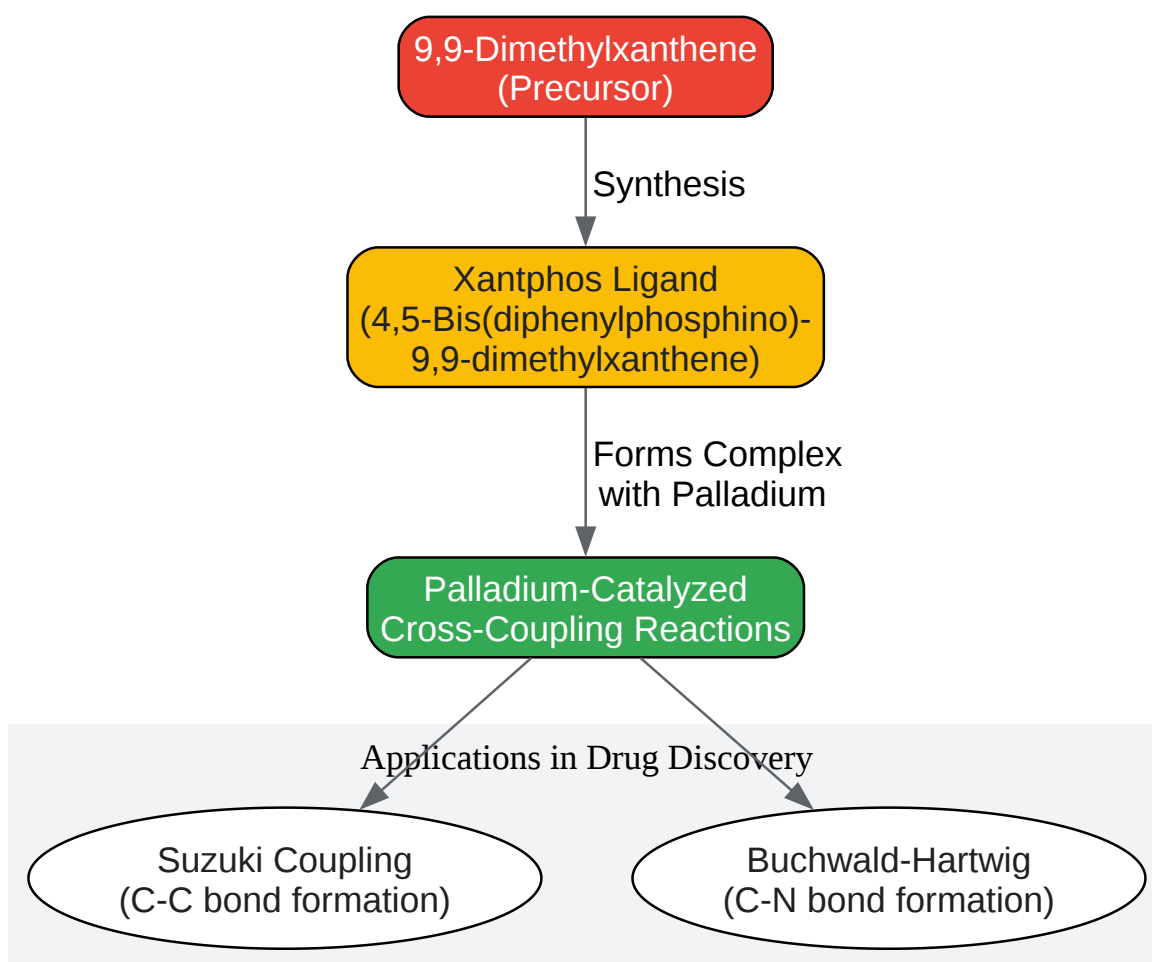
Key Applications in Research and Development

9,9-Dimethylxanthene is not merely a laboratory curiosity; it is a foundational scaffold for creating high-value chemical entities with broad applications.

Ligand Synthesis for Catalysis

The most prominent application of **9,9-Dimethylxanthene** is as a precursor to the widely used bidentate phosphine ligand, 4,5-Bis(diphenylphosphino)-**9,9-dimethylxanthene**, commonly known as Xantphos.^{[10][11][12]}

- Causality: The xanthene backbone of Xantphos creates a large, well-defined "bite angle" for the two phosphorus atoms. This specific geometry is crucial for stabilizing catalytic metal centers (like palladium) and promoting efficient reductive elimination in cross-coupling reactions.
- Applications: Xantphos is a ligand of choice for palladium-catalyzed reactions such as Suzuki and Buchwald-Hartwig amination, which are fundamental transformations in pharmaceutical synthesis.^{[11][12]}



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Caption: Role of **9,9-Dimethylxanthene** in catalysis.

Materials Science and Electronics

The rigid and fluorescent nature of the xanthene core makes **9,9-Dimethylxanthene** and its derivatives valuable in materials science.[\[3\]](#)[\[13\]](#)

- Organic Light-Emitting Diodes (OLEDs): Its derivatives are used as organic light-emitting materials due to high fluorescence quantum yields.[\[13\]](#)
- Fluorescent Probes & Sensors: The compound serves as a building block for developing fluorescent probes used in biological imaging and chemical sensors for detecting specific analytes.[\[13\]](#)[\[14\]](#)

Medicinal Chemistry Scaffold

Xanthene derivatives exhibit a wide spectrum of biological activities, including antimicrobial, antiviral, and anti-inflammatory properties.[\[15\]](#)[\[16\]](#)[\[17\]](#) The **9,9-dimethylxanthene** scaffold provides a structurally rigid and synthetically versatile starting point for developing novel therapeutic agents.[\[1\]](#)[\[15\]](#) Researchers have used this core to create compounds evaluated for antimalarial and bronchodilator effects.[\[15\]](#)

Safety and Handling

While **9,9-Dimethylxanthene** does not have reports of acute toxicity under normal operating conditions, standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye protection to avoid contact with skin and eyes.
- Handling: Handle in a well-ventilated area to avoid inhaling dust.
- Storage: Store in a cool, dry place away from incompatible materials.

Conclusion

9,9-Dimethylxanthene is a versatile and indispensable chemical building block. Its well-defined properties and straightforward synthesis make it accessible, while its rigid framework

provides the foundation for high-performance ligands like Xantphos, advanced electronic materials, and novel pharmaceutical candidates. For researchers in drug development, a thorough understanding of this compound's chemistry and applications is key to leveraging its full potential in constructing the complex molecular architectures required for next-generation therapeutics.

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References

- 1. nbinno.com [nbinno.com]
- 2. 9,9-ジメチルキサンテン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Ultrasound-assisted green synthesis of functionalised xanthene derivatives: Advancing sustainable sonochemical strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. H27340.06 [thermofisher.com]
- 5. 9,9-Dimethylxanthene | C15H14O | CID 606997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 9,9-ジメチルキサンテン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 9,9-DIMETHYL-9H-XANTHENE | 19814-75-6 [chemicalbook.com]
- 8. 9,9-DIMETHYL-9H-XANTHENE synthesis - chemicalbook [chemicalbook.com]
- 9. dev.spectrabase.com [dev.spectrabase.com]
- 10. scbt.com [scbt.com]
- 11. 4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene | 161265-03-8 [chemicalbook.com]
- 12. 4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene (XantPhos) [commonorganicchemistry.com]
- 13. Page loading... [guidechem.com]
- 14. chemimpex.com [chemimpex.com]
- 15. ijarsct.co.in [ijarsct.co.in]
- 16. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]

- 17. Ultrasound-assisted green synthesis of functionalised xanthene derivatives: Advancing sustainable sonochemical strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
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